

# Safe Disposal of 5-Iodo-2-nitrophenol: A Procedural Guide

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## Compound of Interest

Compound Name: 5-Iodo-2-nitrophenol

Cat. No.: B1315778

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The proper disposal of **5-Iodo-2-nitrophenol** is critical for ensuring laboratory safety and environmental protection. This compound, belonging to the nitrophenol and iodinated compound families, is classified as hazardous waste and requires specialized handling. Adherence to the following procedures will mitigate risks and ensure compliance with regulatory standards.

## Key Hazard and Property Data

While a specific Safety Data Sheet (SDS) for **5-Iodo-2-nitrophenol** is not readily available, the properties of similar nitrophenols, such as 2-nitrophenol, provide essential guidance for safe handling and disposal.

Property	Data (for 2-Nitrophenol as a representative compound)	Reference
Chemical Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>3</sub>	[1]
Molecular Weight	139.11 g/mol	[1]
Appearance	Yellow crystalline powder	[2]
Hazards	Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation. Very toxic to aquatic life with long-lasting effects.	[1][3]
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container.	[1][2]

## Experimental Protocol: Waste Disposal Procedure

The recommended method for the disposal of **5-Iodo-2-nitrophenol** and its contaminated materials is through a licensed hazardous waste disposal company. Incineration under controlled conditions is the preferred treatment method for nitrophenols.[1][4]

Personnel Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves prior to use and use proper removal techniques.[1][5]
- Eye Protection: Safety glasses with side-shields or chemical safety goggles are mandatory. [1]
- Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contact.[2]

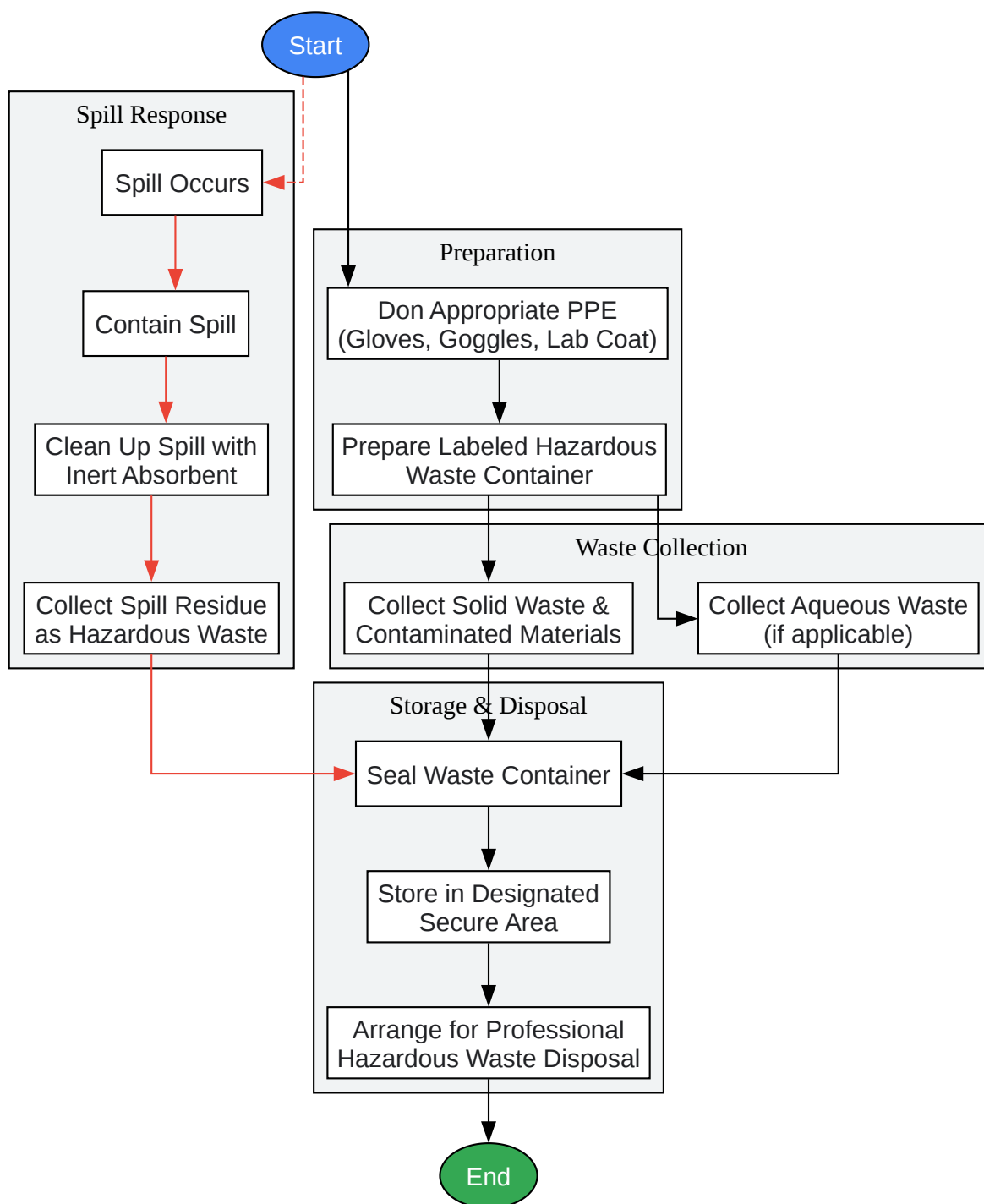
- Respiratory Protection: If there is a risk of dust formation or aerosol generation, a NIOSH-approved respirator should be used.[5]

#### Step-by-Step Disposal Procedure:

- Waste Segregation:
  - Do not mix **5-Iodo-2-nitrophenol** waste with other waste streams, especially incompatible materials like strong oxidizers or bases.[2]
  - Collect all solid waste, including contaminated PPE (gloves, etc.), in a dedicated, clearly labeled hazardous waste container.[6]
  - Aqueous solutions containing **5-Iodo-2-nitrophenol** should be collected in a separate, sealed, and labeled container. Do not dispose of them down the drain.[6][7][8]
- Container Management:
  - Use a compatible, leak-proof container for waste collection.[9]
  - The container must be kept closed except when adding waste.[1]
  - Label the container clearly with "Hazardous Waste" and the full chemical name: "**5-Iodo-2-nitrophenol**".[9]
- Spill Management:
  - In case of a spill, evacuate the area if necessary.[10]
  - Wear appropriate PPE before cleaning up the spill.[10]
  - For solid spills, carefully sweep up the material to avoid creating dust and place it in the designated hazardous waste container.[1][2]
  - For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the hazardous waste container.[10]

- Clean the spill area thoroughly with soap and water, and collect the cleaning materials as hazardous waste.[\[2\]](#)
- Storage and Collection:
  - Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.[\[2\]](#)
  - Arrange for pickup and disposal by a licensed hazardous waste disposal company.[\[1\]](#)[\[11\]](#)  
Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)[\[11\]](#)

## Disposal Workflow



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Caption: Disposal workflow for **5-Iodo-2-nitrophenol**.

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